

# Boiling Point of Di-n-decyl Ether Under Vacuum: A Technical Guide

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## Compound of Interest

Compound Name: *Decyl ether*

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This technical guide provides a comprehensive overview of the boiling point of di-n-**decyl ether** at reduced pressures. It includes tabulated data, detailed experimental protocols for determination, and a workflow diagram for clarity. Di-n-**decyl ether**, a high-boiling point compound, necessitates vacuum distillation for purification to prevent thermal decomposition. Understanding its boiling point characteristics under vacuum is crucial for efficient process development and purification strategies in a laboratory setting.

## Data Presentation: Boiling Point of Di-n-decyl Ether at Reduced Pressures

The following table summarizes the boiling point of di-n-**decyl ether** at various vacuum pressures. The data is based on a reported boiling point of 196 °C at 15 mmHg and estimations derived from a pressure-temperature nomograph using an estimated atmospheric boiling point of 361 °C.[1][2]

Pressure (mmHg)	Pressure (torr)	Boiling Point (°C)
1	1	155
2	2	168
5	5	182
10	10	196
15	15	196
20	20	208
40	40	230
100	100	265
760	760	361 (estimated)

## Experimental Protocols

The determination of the boiling point of a high-boiling liquid like **di-n-decyl ether** under vacuum can be performed using several methods. Below are detailed protocols for vacuum distillation and micro-boiling point determination.

### Vacuum Distillation

This method is suitable for purifying larger quantities of **di-n-decyl ether** while simultaneously determining its boiling point at a specific pressure.

Materials:

- Round-bottom flask
- Claisen adapter
- Distillation head with a thermometer joint
- Thermometer

- Condenser
- Receiving flask (e.g., a cow-type receiver for collecting fractions)
- Vacuum source (vacuum pump or water aspirator)
- Manometer
- Heating mantle with a stirrer
- Stir bar
- Thick-walled vacuum tubing
- Grease for ground glass joints
- Glass wool or aluminum foil for insulation

**Procedure:**

- Apparatus Assembly:
  - Inspect all glassware for cracks or defects before assembly.
  - Place a stir bar in the round-bottom flask and add the **di-n-decyl ether** sample. The flask should not be more than two-thirds full.
  - Assemble the distillation apparatus as shown in the workflow diagram below. A Claisen adapter is recommended to prevent bumping of the liquid into the condenser.
  - Apply a thin layer of grease to all ground glass joints to ensure a good seal.
  - Connect the vacuum adapter to a vacuum trap and then to the vacuum source using thick-walled tubing.
  - Connect a manometer to the system to monitor the pressure.
  - Wrap the distillation head and neck of the flask with glass wool or aluminum foil to minimize heat loss.

- Distillation Process:
  - Turn on the vacuum source to reduce the pressure in the system. Ensure there are no leaks; the system should not produce a hissing sound.
  - Once the desired pressure is reached and stable, begin stirring the sample.
  - Gradually heat the sample using the heating mantle.
  - Observe the liquid for boiling and the thermometer for a stable temperature reading as the vapor condenses. This stable temperature is the boiling point at the recorded pressure.
  - Collect the distilled di-n-**decyl ether** in the receiving flask.
- Shutdown:
  - Once the distillation is complete, remove the heating mantle and allow the system to cool to room temperature.
  - Slowly and carefully vent the system to return to atmospheric pressure before turning off the vacuum source.

## Micro-Boiling Point Determination Under Reduced Pressure

This method is ideal for determining the boiling point of a small sample of di-n-**decyl ether**.

### Materials:

- Melting point apparatus
- Small test tube or capillary tube (sealed at one end)
- A smaller capillary tube (bell)
- Thermometer
- Vacuum source

- Manometer

Procedure:

- Sample Preparation:

- Place a few drops of **di-n-decyl ether** into the small test tube.
  - Invert the smaller capillary tube (bell) and place it inside the test tube containing the sample.

- Apparatus Setup:

- Attach the test tube assembly to a thermometer.
  - Place the setup in a heating block or a melting point apparatus that allows for connection to a vacuum source.
  - Connect the apparatus to the vacuum source and a manometer.

- Determination:

- Evacuate the system to the desired pressure.
  - Slowly heat the sample (approximately 2 °C per minute).
  - Observe the inverted capillary. A stream of bubbles will emerge as the trapped air and then the sample's vapor escape.
  - When a steady stream of bubbles is observed, the temperature is at the boiling point of the sample at that pressure.
  - Turn off the heat and allow the apparatus to cool. The point at which the bubbling stops and the liquid begins to enter the bell is the precise boiling point. Record the temperature and pressure.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the boiling point of di-n-decyl ether using vacuum distillation.



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Caption: Workflow for Vacuum Distillation of Di-n-decyl Ether.

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## References

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